CAS 96881-90-2 physical properties and safety data sheet

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Compound of Interest	
Compound Name:	*2-Methoxy-4,6-dimethylbenzoic acid*
CAS No.:	*96881-90-2*
Cat. No.:	*B2739917*

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Technical Monograph: Tibolone (CAS 96881-90-2)

Advanced Characterization, Safety Profiling, and Analytical Protocols

Executive Summary & Chemical Identity

Tibolone (CAS 96881-90-2) is a synthetic steroid analogue of noretynodrel, distinct from conventional hormone replacement therapies (HRT). It functions as a Selective Tissue Estrogenic Activity Regulator (STEAR).[1] Unlike standard estrogens which act uniformly on all tissues, Tibolone is a prodrug that metabolizes into three distinct compounds, each targeting specific tissue receptors (bone, brain, vagina, endometrium, and breast) with varying agonist/antagonist profiles.[2]

For drug development professionals, the critical challenge with Tibolone lies in its polymorphism (affecting bioavailability) and its complex metabolic activation, which requires rigorous analytical separation during quality control.

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Attribute	Detail
IUPAC Name	(7$\alpha \alpha$)-17-Hydroxy-7-methyl-19-norpregn-5(10)-en-20-yn-3-one
Synonyms	Org OD 14; Livial; 7 -Methylnoretynodrel
Molecular Formula	
Molecular Weight	312.45 g/mol
Drug Class	STEAR (Synthetic Steroid)

Physicochemical Profile

The following data aggregates experimentally verified properties essential for formulation and stability testing.

Table 1: Physical & Chemical Properties

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Property	Value / Description	Context for Researchers
Appearance	White to off-white crystalline powder	Discoloration indicates oxidation or hydrolysis.
Melting Point	169°C – 171°C	Sharp range indicates high purity. Broadening suggests polymorph contamination.
Solubility (Water)	Practically Insoluble (< 0.1 mg/mL)	Requires micronization or lipid-based delivery systems for bioavailability.
Solubility (Organics)	Soluble in Methanol, Acetone, Chloroform, Acetonitrile	Use MeOH or ACN for analytical stock solution preparation.
Partition Coefficient	Log P 3.6	Highly lipophilic; readily crosses blood-brain barrier.
Polymorphism	Exists in Form I (Triclinic) and Form II (Monoclinic)	Critical: Form I is thermodynamically stable. Form II is metastable and may convert during processing.
Specific Rotation	to	Measured in Chloroform or Dioxane (1% w/v).

Mechanism of Action (STEAR Profile)

Tibolone’s efficacy relies on local enzymatic conversion. It is inactive until metabolized. The parent compound is converted in the intestine and liver into 3

-OH and 3

-OH metabolites, which circulate in the blood. A third metabolite (

-isomer) is formed locally in the endometrium.

Expert Insight: The "Tissue-Specific" Switch

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- Bone/Brain/Vagina: High sulfatase activity converts sulfated metabolites back to active 3-OH forms

  Estrogenic Action.

- Endometrium: 3

  -HSD enzyme converts Tibolone to the

  -isomer

  Progestogenic Action (prevents hyperplasia).

- Breast: Inhibits sulfatase and stimulates sulfotransferase

  Anti-estrogenic/Neutral Action.

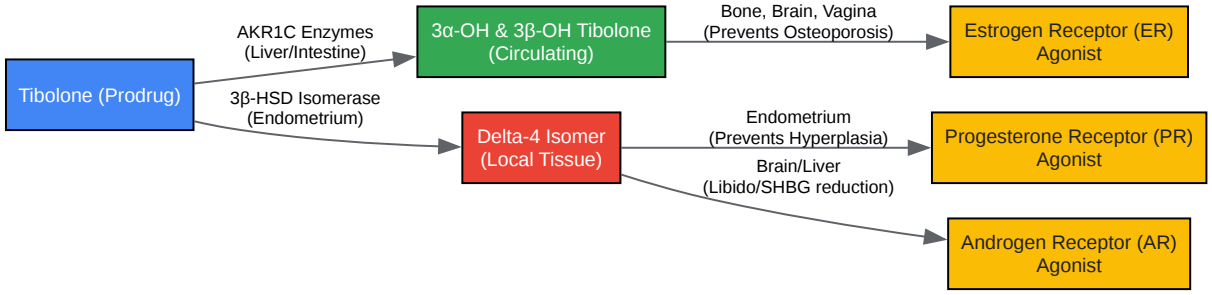

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Figure 1: The metabolic divergence of Tibolone determining its tissue-selective pharmacology.

Safety Data Sheet (SDS) Synthesis

Signal Word: DANGER GHS Classification: Carcinogenicity (Cat 2), Reproductive Toxicity (Cat 1B), STOT-RE (Cat 1).

Hazard Statements

- H351: Suspected of causing cancer.[3][4][5][6]

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- H360Fd: May damage fertility.[3][4][5][6] Suspected of damaging the unborn child.[4][5][6]
- H372: Causes damage to organs (Endocrine system, Bone) through prolonged or repeated exposure.[4][5]

Handling & Containment (OEB 4/5 Strategy)

Because Tibolone is a potent hormonal agent, standard laboratory hoods are insufficient for powder handling.

- Engineering Controls: Weighing and dissolution must occur in a Glove Box or a Powder Containment Isolator (HEPA filtered).
- PPE: Double nitrile gloves, Tyvek lab coat/sleeves, and P3/N95 respiratory protection (if outside isolator).
- Deactivation: Hormones are often resistant to simple soaps. Use a surfactant/oxidizer blend (e.g., Sodium Hypochlorite 1% or specific commercially available steroid destroyers) to clean surfaces.

Analytical Protocol: HPLC Method

The following method is validated for stability-indicating analysis, capable of separating Tibolone from its degradation products (mainly the

-isomer).

Method Parameters

- Column: Phenyl-Hexyl or C18 (e.g., Zorbax SB-Phenyl, 150 x 4.6 mm, 5 µm). Note: Phenyl columns often provide better separation of steroid isomers than C18.
- Mobile Phase: Acetonitrile : 0.05M Ammonium Phosphate Buffer (50:50 v/v).[7][8]
- Flow Rate: 1.0 - 1.2 mL/min.
- Detection: UV @ 205 nm (or 210 nm).
- Temperature: 25°C.

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- Injection Volume: 20 µL.
- Run Time: ~10-15 minutes (Tibolone RT 5-7 min).

Step-by-Step Workflow

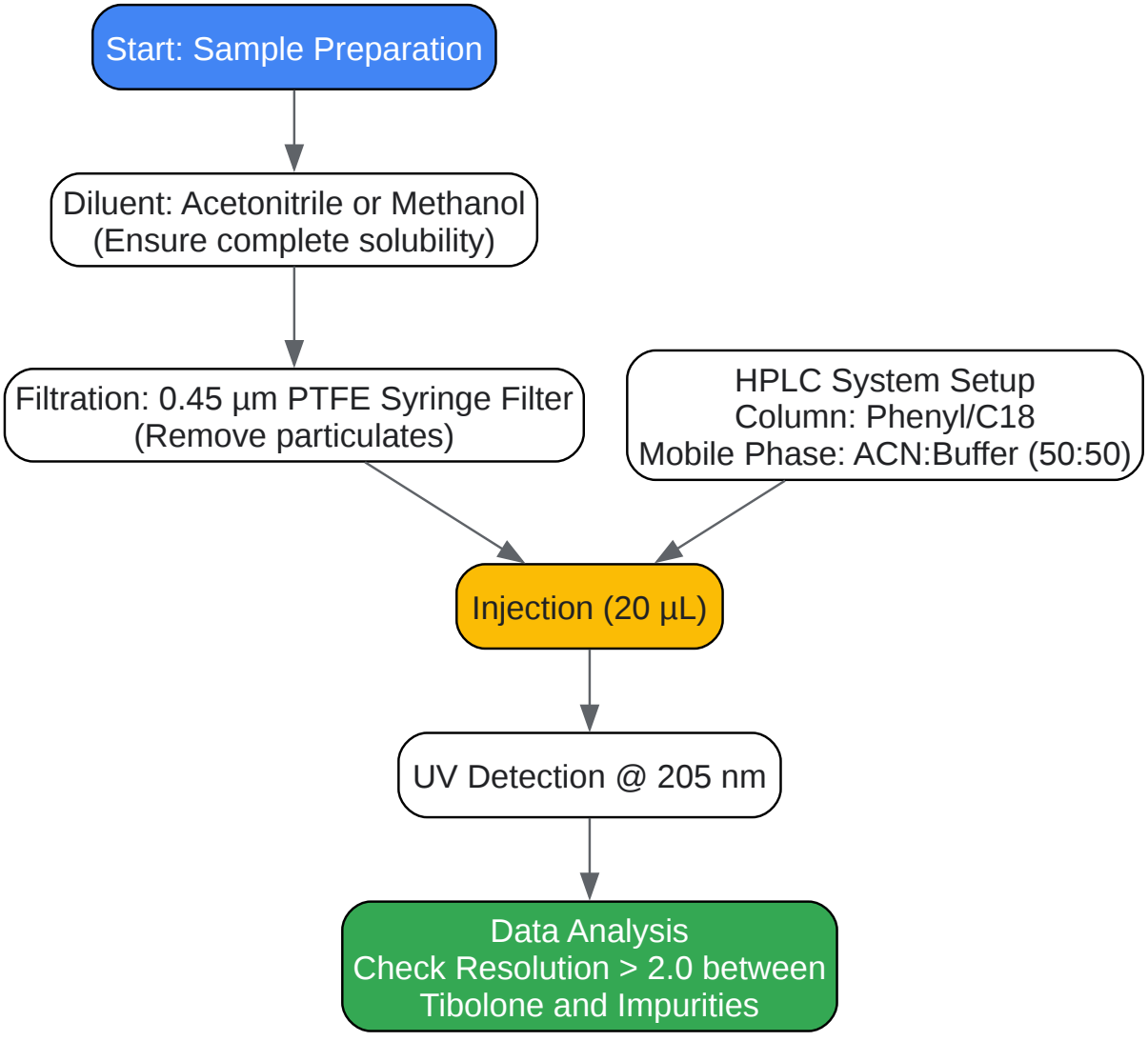

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Figure 2: Routine HPLC workflow for Tibolone purity assessment.

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Causality in Protocol Design

- Why Phenyl Column? Steroids share a rigid tetracyclic core. The

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  interactions offered by a Phenyl stationary phase often resolve positional isomers (like the

  impurity) better than the hydrophobic interactions of a standard C18 column.

- Why 205 nm? Tibolone lacks a strong chromophore (conjugated system). It relies on the absorption of the carbonyl and alkene groups, which is maximal in the low UV range. High-purity solvents are required to minimize baseline noise at this wavelength.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 5468066, Tibolone. PubChem. Available at: [Link]
- Kloosterboer, H. J. (2004). Tissue-selectivity: the mechanism of action of tibolone.[9][10] Maturitas, 48, 30-40. Available at: [Link]
- Organon & Co. (2023).[3][4] Safety Data Sheet: Tibolone Formulation. Available at: [Link] (Search: SDS Tibolone)
- European Directorate for the Quality of Medicines (EDQM). Tibolone Monograph 1739. European Pharmacopoeia. Available at: [Link]
- Shah, D., & Prajapati, H. (2014). Development and Validation of Stability Indicating RP-HPLC Method for Estimation of Tibolone in Tablet Dosage Form. Journal of Pharmaceutical Science and Bioscientific Research. Available at: [Link]

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Sources

- 1. benthamdirect.com [benthamdirect.com]
- 2. Tibolone: what it is, what it is for, use in menopause | Flarer [flarer.ch]
- 3. organon.com [organon.com]
- 4. organon.com [organon.com]
- 5. organon.com [organon.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. semanticscholar.org [semanticscholar.org]
- 8. jpsbr.org [jpsbr.org]
- 9. Tissue-selectivity: the mechanism of action of tibolone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. What is the mechanism of Tibolone? [synapse.patsnap.com]

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